

In-Depth Technical Guide: 1-Fluoro-3-methoxy-5-methylbenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Fluoro-3-methoxy-5-methylbenzene

CAS No.: 160911-11-5

Cat. No.: B190226

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A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides a detailed overview of **1-Fluoro-3-methoxy-5-methylbenzene**, a fluorinated aromatic compound with significant potential in medicinal chemistry and drug discovery. This document consolidates essential chemical and physical data, safety information, and insights into its applications and synthesis.

Chemical and Physical Properties

1-Fluoro-3-methoxy-5-methylbenzene, also known as 3-Fluoro-5-methylanisole, is a substituted benzene derivative. Its chemical structure incorporates a fluoro, a methoxy, and a methyl group, which impart unique electronic and steric properties, making it a valuable building block in the synthesis of complex organic molecules.

Table 1: Chemical Identifiers and Physical Properties

Property	Value
CAS Number	160911-11-5
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.16 g/mol [1]
IUPAC Name	1-Fluoro-3-methoxy-5-methylbenzene
Synonyms	3-Fluoro-5-methylanisole, 3-Fluoro-5-methoxytoluene
Appearance	Liquid
Purity	Typically ≥98%[1]
Storage	Room temperature[1]

Note: Specific physical properties such as boiling point, melting point, and density for this compound are not consistently reported in publicly available literature. Researchers should refer to the certificate of analysis from their supplier for precise data.

Safety and Handling

The Safety Data Sheet (SDS) for **1-Fluoro-3-methoxy-5-methylbenzene** indicates that it is a hazardous substance requiring careful handling in a laboratory setting.

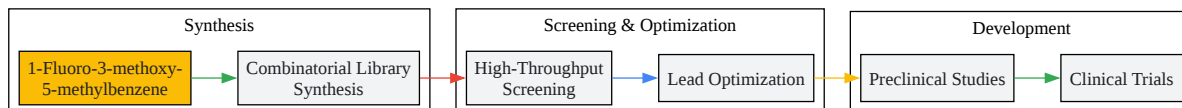
Table 2: Hazard and Precautionary Information

Category	Information
GHS Pictograms	GHS07: Harmful/Irritant
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Role in Medicinal Chemistry and Drug Discovery

Fluorinated aromatic compounds are of significant interest in drug development due to the unique properties that fluorine imparts to a molecule. The introduction of fluorine can influence a compound's metabolic stability, lipophilicity, and binding affinity to biological targets.[2][3]

1-Fluoro-3-methoxy-5-methylbenzene is categorized as a Protein Degradation Building Block, suggesting its utility in the synthesis of molecules for targeted protein degradation, a promising therapeutic modality.[1] While specific drugs containing this exact fragment are not widely publicized, its structural motifs are found in various bioactive molecules. Its value lies in its role as a versatile intermediate for creating libraries of compounds for screening and lead optimization in drug discovery programs.[4]



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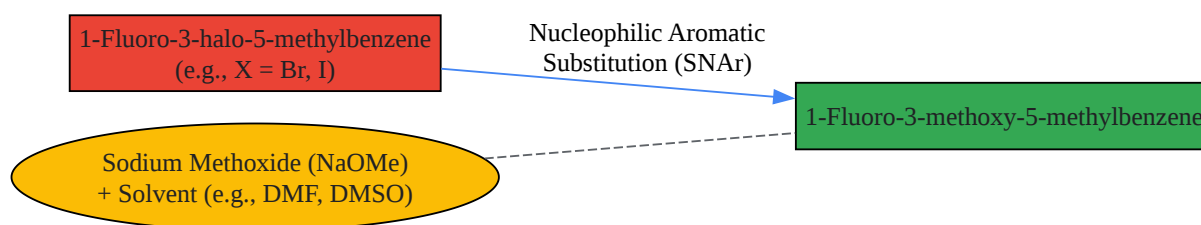
Role of **1-Fluoro-3-methoxy-5-methylbenzene** in a typical drug discovery workflow.

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **1-Fluoro-3-methoxy-5-methylbenzene** is not readily available in peer-reviewed literature. However, a general synthetic approach can be inferred from related transformations. For instance, a patent for the synthesis of the analogous 1-chloro-3-methoxy-5-methylbenzene describes a method that could potentially be adapted.[5]

Conceptual Synthetic Pathway:

The synthesis would likely involve the reaction of a corresponding halogenated toluene derivative with sodium methoxide in a suitable solvent, followed by heating.



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- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Fluoro-3-methoxy-5-methylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b190226/docs#in-depth-technical-guide-1-fluoro-3-methoxy-5-methylbenzene\]](https://www.benchchem.com/product/b190226/docs#in-depth-technical-guide-1-fluoro-3-methoxy-5-methylbenzene)

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